

eco-friendly coagulants versus industrially used coagulants review

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Compound Focus: COAGULANT WS

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Performance and Characteristics at a Glance

The following table synthesizes experimental data from various studies, highlighting how natural coagulants compare against industrially used ones in terms of removal efficiency and operational factors [1] [2].

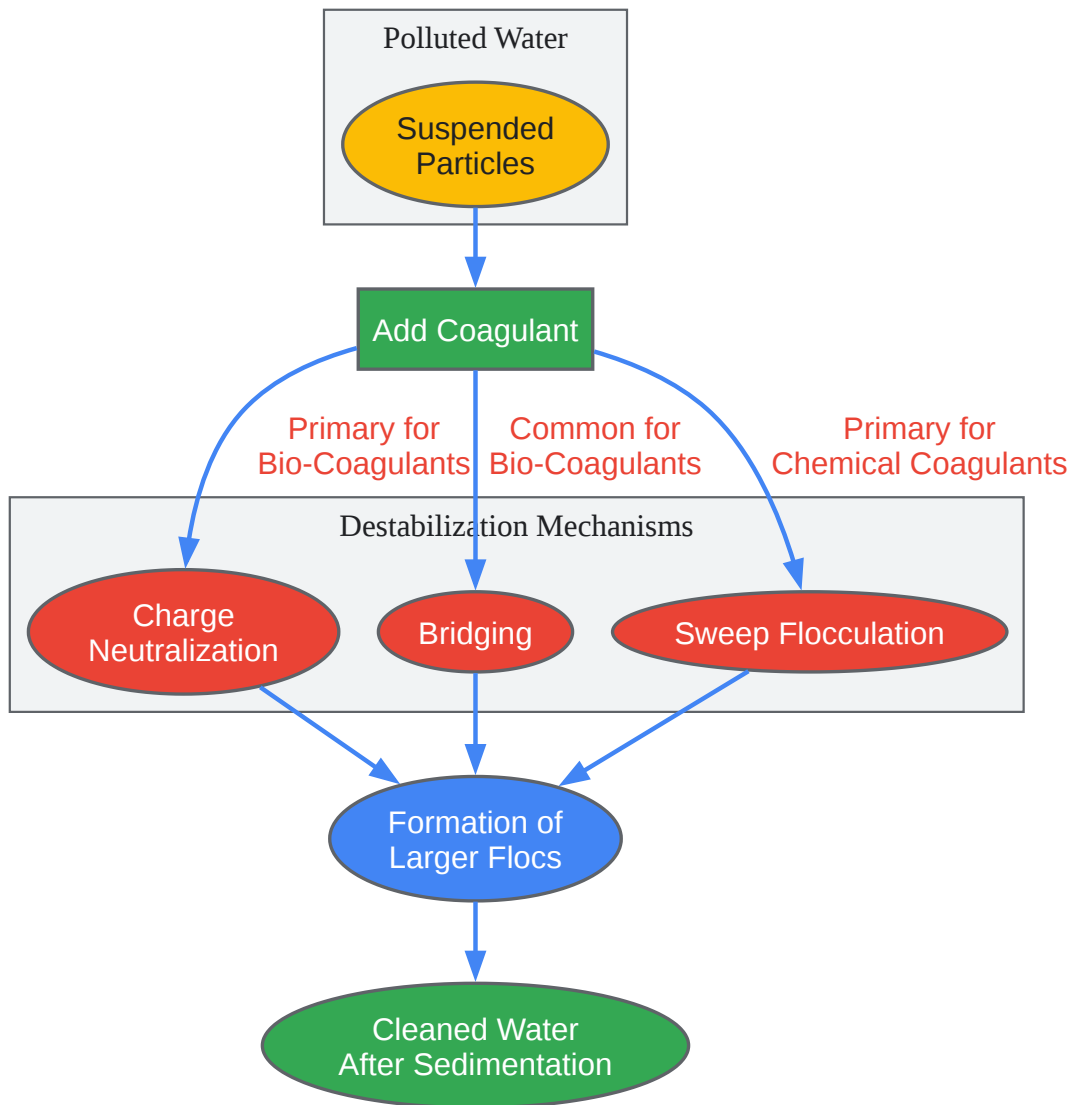
Coagulant Type	Coagulant Name	Optimal Dosage (mg/L)	Turbidity Removal (%)	Key Removal Mechanisms	Key Advantages	Key Limitations/Considerations
Eco-Friendly (Plant-Based)	Chitosan [1]	10	99	Charge neutralization, Bridging [3]	Biodegradable sludge, Less sensitive to pH changes [1]	Performance can vary with geographical origin of material [4]
	Neem Leaves [2]	Information Missing	99.89	Tannins, Flavonoids (Adsorption) [2]	Excellent turbidity and pollutant removal [2]	Lack of standardized extraction methods [4]
	Papaya Seed [2]	Information Missing	91.7	Positively charged proteins (Charge neutralization) [2]	Effective coliform removal [2]	Performance can vary with geographical origin of material [4]

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	Tamarind Seed [2]	30	89.1	Polyelectrolytes (Charge neutralization) [2]	Effective for COD removal [2]	Lack of standardized extraction methods [4]
	Orange Peel [2]	60	88.4 (from synthetic water)	Pectin (Bridging, Sweeping) [2]	Uses agricultural by-products [2]	Performance can vary with geographical origin of material [4]
Industrial (Chemical)	Aluminum Chlorohydrate (ACH) [1]	5-10	97	Hydrolyzing metal salts (Charge neutralization, Sweep flocculation) [4]	Highly effective, works over a range of pH > 7.4 [1]	High sludge volume, potential health risks [4] [1]
	Polyaluminum Chloride (PAC) [1]	5-20	Information Missing	Hydrolyzing metal salts (Charge neutralization, Sweep flocculation) [4]	Widely used, established performance [1]	Sludge is toxic and less biodegradable [3]
	Aluminum Sulfate (Alum) [1]	5-20	Information Missing	Hydrolyzing metal salts (Charge neutralization, Sweep flocculation) [4]	Low cost, simple application [4]	Linked to neurological health risks [4] [1]

How Coagulants Work and How They Are Tested

Mechanisms of Action

Coagulants work by destabilizing the fine suspended particles (colloids) in water, allowing them to clump together into larger, settleable flakes. The primary mechanisms, illustrated in the diagram below, differ between chemical and natural coagulants [3].



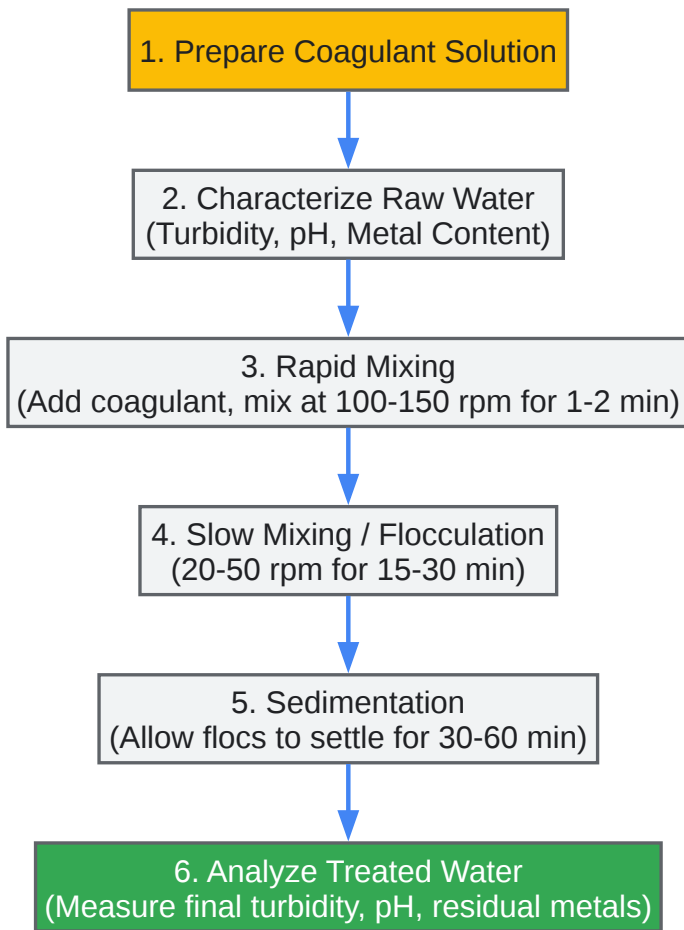
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Diagram 1: Key Coagulation Mechanisms in Water Treatment.

- **Charge Neutralization:** Positively charged groups in natural coagulants (e.g., proteins in papaya and tamarind seeds) neutralize the negative charges on colloidal particles, reducing repulsion and allowing aggregation [3] [2].
- **Bridging:** Long-chain polymers in bio-coagulants (e.g., pectin in orange peels) form bridges between destabilized particles, creating larger flocs [3] [2].
- **Sweep Flocculation:** More common for industrial metal-salts like alum and PAC. Hydrolyzed metal precipitates form a "sweep floc" that enmeshes colloidal particles as it settles [4].

Standard Experimental Protocol: The Jar Test

The effectiveness of coagulants is typically evaluated through a standardized laboratory procedure known as a jar test [1]. The workflow is as follows:



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Diagram 2: Standard Jar Test Workflow for Coagulant Evaluation.

Researchers systematically vary parameters like **coagulant dosage** and **water pH** during these tests to identify optimal conditions for each coagulant[cite [1]].

A Practical Guide for Selection

When deciding between coagulant types, consider these key aspects:

- **Choose Eco-Friendly Coagulants If:** Your priority is **sustainability, sludge biodegradability, and minimizing toxic residual metals** in the treated water [4] [3]. They are particularly suitable in regions where the source plants are locally abundant.
- **Choose Industrial Coagulants If:** You require **proven, consistent performance at a large scale with highly standardized products**. They may be necessary for treating water with specific, challenging contaminant profiles.
- **Consider a Hybrid System:** A promising approach is to use natural coagulants as **primary coagulants or as aids** in combination with reduced doses of industrial coagulants. This can lower chemical usage, reduce sludge, and maintain treatment efficacy [4].

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